

BIMA Research Proposal Submissions: Technical Support Center

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Compound of Interest

Compound Name: Bima SA

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in preparing and submitting their BIMA research proposals.

Frequently Asked Questions (FAQs)

Q1: What are the most common reasons for a BIMA research proposal to be rejected outright?

A1: Based on submission data, the primary reasons for outright rejection ("ditolak") are fundamental flaws that prevent the proposal from being considered for review. These include:

- Failure to Adhere to Guidelines: Proposals that do not follow the specific formatting and content instructions are often immediately rejected.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Mismatch with Funder Priorities: The proposed research does not align with the strategic priorities of the funding agency.[\[3\]](#)[\[4\]](#)
- Missed Deadlines: Submission after the official deadline is a common and irreversible error.[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Q2: My proposal status is "dikembalikan" (returned). What does this mean and what should I do?

A2: A "dikembalikan" status indicates that the proposal has potential but requires revisions. This is an opportunity to improve your proposal based on reviewer feedback. You must

carefully address all reviewer comments, which may relate to the budget, methodology, or other sections, and resubmit the revised proposal.[\[8\]](#)[\[9\]](#)

Q3: What are the key formatting requirements for a BIMA proposal?

A3: Strict adherence to formatting is crucial. While specific guidelines may vary by scheme, common requirements include:

- Paper Size: A4
- Margins: Left & Top: 4 cm; Right & Bottom: 3 cm
- Font: Times New Roman, size 12
- Spacing: 1.5 lines
- File Format: PDF for the main proposal, and JPG/PNG for diagrams like the methods flowchart.[\[10\]](#)[\[11\]](#)

Q4: Can I be the lead researcher on more than one proposal in the same funding period?

A4: Typically, a researcher is not permitted to be the lead on a new proposal if they have not officially completed a previously funded project. Additionally, there are often limits to the number of projects a researcher can be involved in, both as a lead and as a member.[\[12\]](#)

Troubleshooting Guides

Guide 1: Aligning Your Budget (RAB) with Your Research Methodology

A common issue is a disconnect between the proposed research activities and the requested budget.

Problem: The budget does not logically follow from the methodology, or the justification for costs is unclear.

Solution:

- **Itemize Methodological Steps:** Break down your experimental plan into discrete steps.
- **Assign Costs to Each Step:** For each step, identify and quantify the necessary resources (e.g., reagents, equipment usage, personnel time).
- **Provide Clear Justifications:** In the budget justification section, explicitly link each cost to a specific activity in your methodology.
- **Review for Consistency:** Ensure that every item in your budget is accounted for in your research plan and vice versa.

Guide 2: Navigating the BIMA Submission Portal

Technical issues during submission can be stressful. Proactive preparation is key.

Problem: Encountering errors or being unable to upload documents as the deadline approaches.

Solution:

- **Early Submission:** Do not wait until the last day to submit. Aim to submit at least two days in advance to allow time for troubleshooting.[\[5\]](#)
- **Check File Sizes:** Ensure your PDF and image files do not exceed the maximum allowable size (e.g., 5 MB for the main proposal file).[\[9\]](#)
- **Use a Stable Internet Connection:** A poor connection can interrupt uploads and cause data loss.
- **Follow Portal Instructions:** The BIMA portal has specific menus for new submissions and revisions ("Usulan Baru" vs. "Perbaikan Usulan"). Ensure you are using the correct one.[\[9\]](#)
[\[13\]](#)

Quantitative Data Summary

Rejection Factor	Frequency	Recommendation
Non-compliance with Guidelines	High	Create a checklist based on the official BIMA panduan (guidebook). [2] [8] [12]
Misaligned Research Aims & Objectives	High	Ensure a clear and logical flow from your research question to your objectives and methods. [14]
Unrealistic Budget	Medium	Justify every budget item with direct reference to a methodological step. [3] [15]
Late Submission	High	Submit proposals at least 48 hours before the deadline to avoid technical glitches. [5] [7]
Lack of Novelty/Impact	Medium	Clearly articulate the originality and potential contribution of your research. [14]

Experimental Protocols

Protocol: Crafting a Compliant Methodological Flowchart

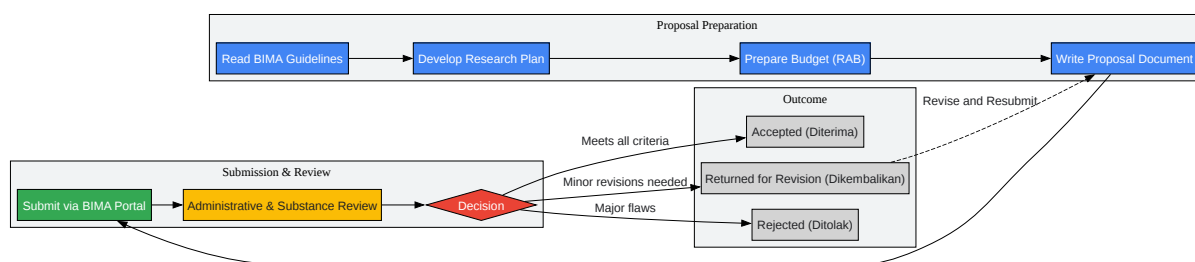
BIMA proposals often require a flowchart ("diagram alir") of the research methodology. This diagram must be clear, logical, and submitted in the correct format.

Methodology:

- **Identify Key Research Phases:** Divide your research into major stages (e.g., "Sample Preparation," "Data Collection," "Statistical Analysis").
- **Define Steps within Each Phase:** For each phase, list the specific actions to be taken in sequential order.

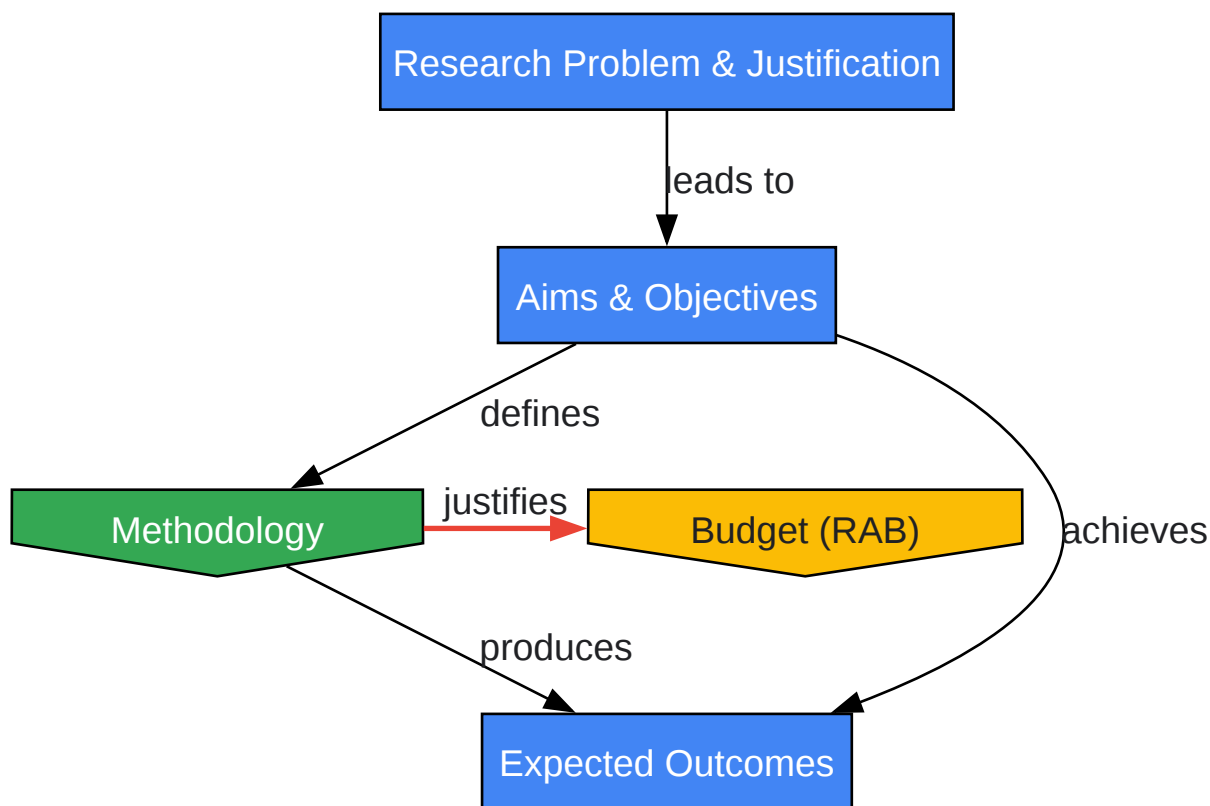
- Use Standard Flowchart Symbols:
 - Ovals for start/end points.
 - Rectangles for processes/actions.
 - Diamonds for decision points.
- Construct the Flowchart: Use a tool that can export to JPG or PNG format. Connect the symbols with arrows to indicate the flow of work.
- Label Clearly: Ensure all text within the diagram is legible and concise.
- Verify Logical Flow: Review the completed diagram to ensure it accurately and logically represents your experimental workflow.

Visualizations



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Caption: Workflow for BIMA research proposal submission and review.



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Caption: Logical alignment of key proposal components.

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